

# An In-Depth Technical Guide to 3-(2,3-Dichlorophenyl)-3-oxopropanenitrile

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## Compound of Interest

**Compound Name:** 3-(2,3-Dichlorophenyl)-3-oxopropanenitrile

**Cat. No.:** B1315172

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential biological significance of **3-(2,3-Dichlorophenyl)-3-oxopropanenitrile**. Due to the limited availability of specific experimental data for this particular isomer in public databases, this guide combines established chemical principles, data from structurally related compounds, and predictive models to offer a thorough resource for research and development.

## Chemical Structure and Properties

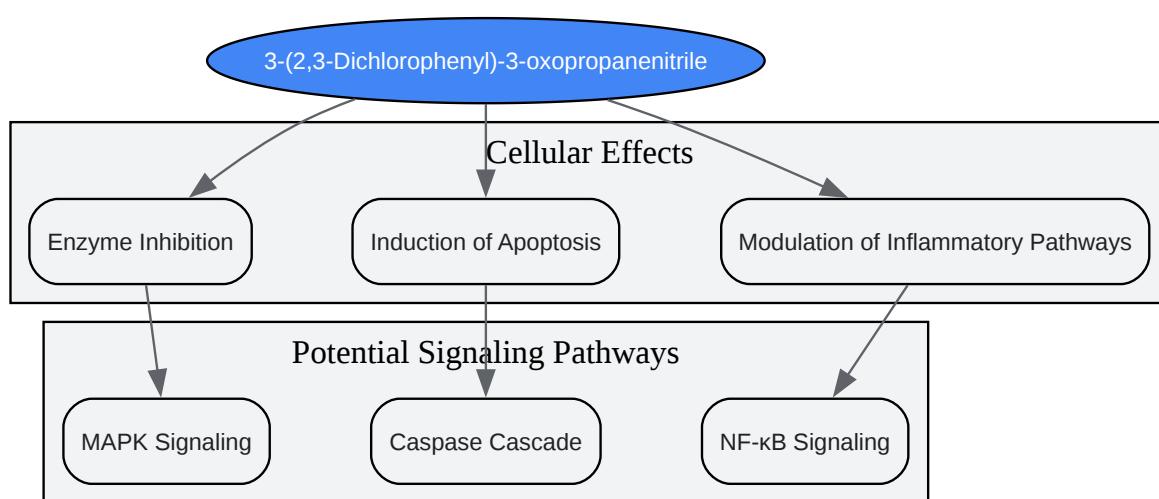
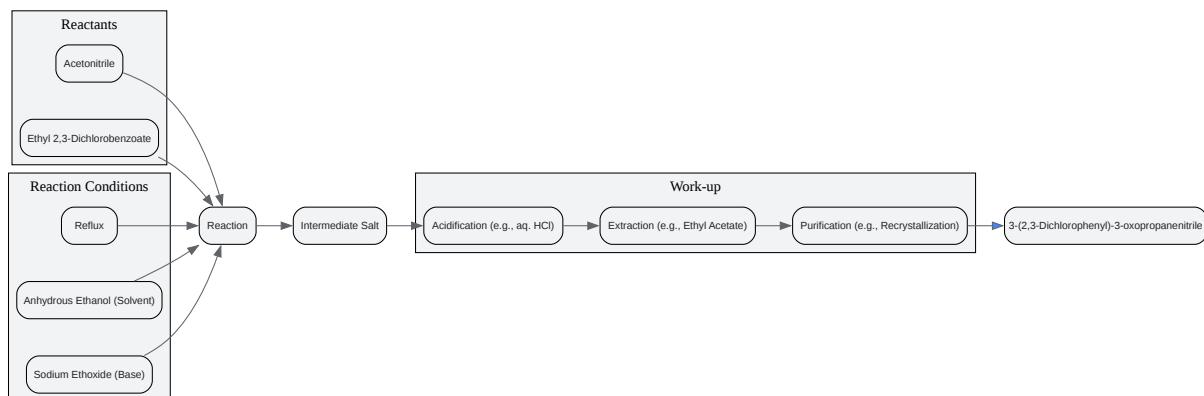
IUPAC Name: **3-(2,3-Dichlorophenyl)-3-oxopropanenitrile**

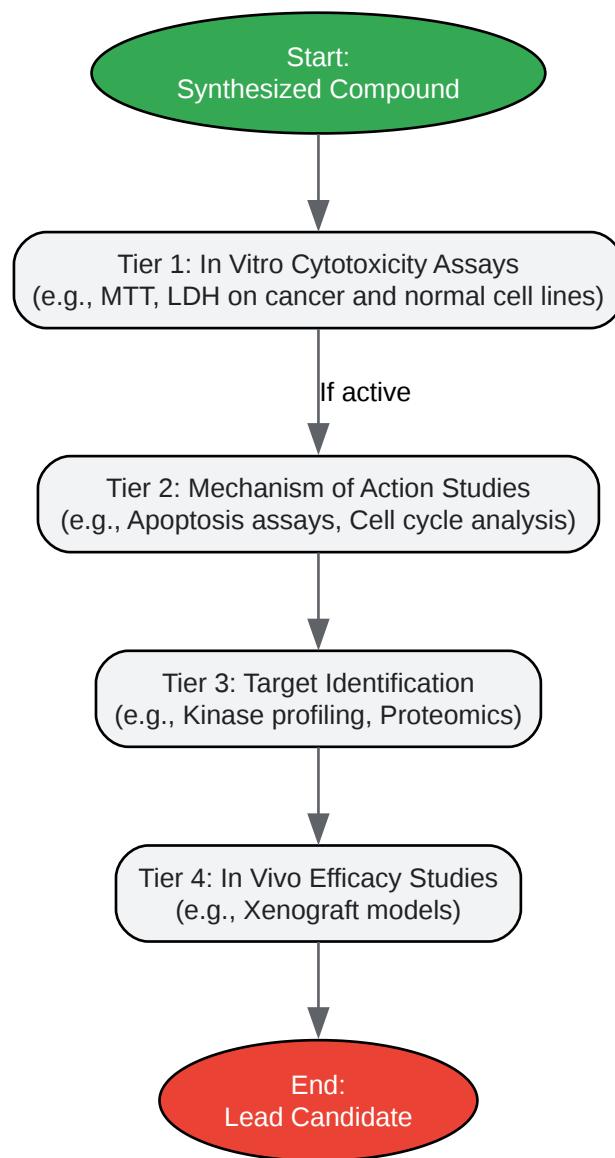
Synonyms: 2,3-Dichlorobenzoylacetone nitrile

Molecular Formula: C<sub>9</sub>H<sub>5</sub>Cl<sub>2</sub>NO

Molecular Weight: 214.05 g/mol

The chemical structure consists of a propanenitrile backbone with a carbonyl group at the 3-position and a 2,3-dichlorophenyl substituent also at the 3-position.





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